

Best practices for handling and storing Perfluoroperhydrophenanthrene

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Compound of Interest

Compound Name: **Perfluoroperhydrophenanthrene**

Cat. No.: **B036375**

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Technical Support Center: Perfluoroperhydrophenanthrene

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for handling and storing **Perfluoroperhydrophenanthrene** (CAS No. 306-91-2). It is intended for researchers, scientists, and drug development professionals to ensure safe and effective use in experimental settings.

General Handling and Storage

Proper handling and storage of **Perfluoroperhydrophenanthrene** are crucial for maintaining its integrity and ensuring laboratory safety. This substance is a clear, colorless liquid known for its exceptional chemical and thermal stability.[1][2]

Key Handling Practices:

- Ventilation: Use in a well-ventilated area or outdoors.[3]
- Personal Contact: Avoid all personal contact, including inhalation of mist, vapors, or spray.[3]
- Hygiene: Do not eat, drink, or smoke when using this product. Always wash hands with soap and water after handling.[3][4] Contaminated work clothes should be laundered separately before reuse.[3]

- Incompatible Materials: Avoid contact with incompatible materials, although none are specifically noted under normal conditions.[3][4]

Storage Conditions:

- Container: Keep the container tightly closed and securely sealed when not in use.[3][4] Suitable containers are made of polyethylene or polypropylene.[3] Ensure all containers are clearly labeled and free from leaks.[3]
- Environment: Store in a cool, dry, well-ventilated place.[3][5] Avoid physical damage to containers.[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is essential to minimize exposure and ensure personal safety.

PPE Category	Specifications	Citation
Eye/Face Protection	Safety glasses with side-shields conforming to EN166, or a face shield.	[6] [7]
Skin Protection	Wear impervious, protective clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	[3] [6]
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws.	[6] [7]
Respiratory Protection	If ventilation is inadequate, wear a self-contained breathing apparatus.	[4]

First Aid Measures

In case of accidental exposure, follow these first aid measures and seek medical attention if symptoms persist.

Exposure Route	First Aid Procedure	Citation
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[6][7]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[6][7]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.	[3][6][7]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[6]

Troubleshooting Guide

This guide addresses specific issues that researchers may encounter during experiments involving **Perfluoroperhydrophenanthrene**.

Q1: My **Perfluoroperhydrophenanthrene** phase is not separating cleanly from my aqueous solution.

A1: This can be due to the formation of an emulsion. **Perfluoroperhydrophenanthrene** has a high density (approx. 1.325 g/mL at 25°C) and low surface tension, which can sometimes lead to the formation of stable emulsions with aqueous phases, especially with vigorous mixing.

- Troubleshooting Steps:
 - Centrifugation: The most effective method to break the emulsion is centrifugation. The density difference will aid in separating the layers.

- Resting Time: Allow the mixture to stand undisturbed for an extended period.
- Temperature Change: Gently warming the mixture may help to break the emulsion, but be mindful of the thermal sensitivity of your other reagents.

Q2: I am observing unexpected peaks in my analytical results (e.g., GC-MS, HPLC).

A2: **Perfluoroperhydrophenanthrene** is exceptionally stable and non-reactive under normal conditions.^{[1][2][4]} Therefore, the unexpected peaks are more likely due to contamination or interaction with a component of your experimental setup.

- Troubleshooting Steps:

- Solvent Purity: Ensure the solvents you are using are of high purity and are not degrading. Some per- and polyfluoroalkyl substances (PFAS) have shown instability in certain organic solvents like acetonitrile, acetone, and DMSO, though this is less likely for a fully fluorinated compound like **Perfluoroperhydrophenanthrene**.^[8]
- System Blank: Run a system blank with your solvents and instrument to check for background contamination.
- Leachables: Perfluorocarbons can sometimes leach plasticizers from certain types of plastic labware. If possible, use glass or polypropylene containers.^[3]

Q3: I am having difficulty dissolving a compound in **Perfluoroperhydrophenanthrene**.

A3: **Perfluoroperhydrophenanthrene** is a fluorous solvent, meaning it will primarily dissolve other highly fluorinated compounds. It is immiscible with most common organic solvents and water.

- Troubleshooting Steps:

- Compound Compatibility: Verify that your compound of interest has fluorous characteristics. Non-fluorinated compounds will have very low solubility.
- Co-solvent: In some cases, a co-solvent system might be necessary. However, finding a co-solvent that is miscible with both **Perfluoroperhydrophenanthrene** and your

compound can be challenging.

- Sonication: Applying ultrasonic energy can sometimes help to dissolve sparingly soluble compounds.

Frequently Asked Questions (FAQs)

Q: What is the chemical formula and molecular weight of **Perfluoroperhydrophenanthrene**?

A: The chemical formula is C₁₄F₂₄, and the molecular weight is approximately 624.11 g/mol .[\[6\]](#) [\[9\]](#)

Q: Is **Perfluoroperhydrophenanthrene** flammable? A: No, it is not considered flammable.[\[4\]](#)

However, containers may burn in a fire, potentially releasing toxic fumes.[\[3\]](#)

Q: What should I do in case of a spill? A: For a small spill, absorb the liquid with an inert material such as sand, earth, or vermiculite.[\[3\]](#) Collect the material into a labeled container for disposal.[\[3\]](#) For a large spill, clear the area, move upwind, and alert the fire brigade.[\[3\]](#) Prevent the spillage from entering drains or water courses.[\[3\]](#)

Q: How should I dispose of **Perfluoroperhydrophenanthrene** waste? A: Dispose of the contents and container in accordance with local regulations. This should be done through a licensed disposal company.[\[4\]](#)[\[7\]](#)

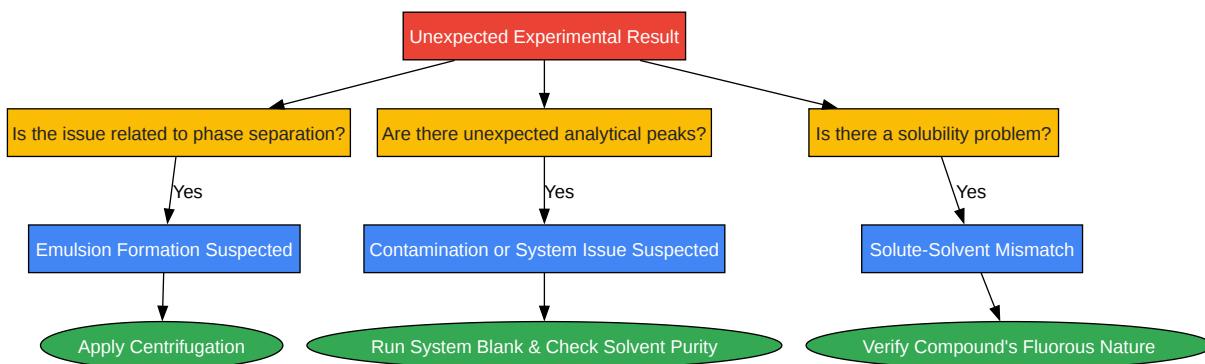
Q: Is **Perfluoroperhydrophenanthrene** reactive? A: No, it is a very stable and non-reactive compound under normal conditions of use, storage, and transport.[\[2\]](#)[\[4\]](#) Hazardous decomposition products are not expected under normal conditions.[\[4\]](#)

Quantitative Data Summary

Property	Value	Citation
CAS Number	306-91-2	[2] [3] [4] [6]
Molecular Formula	C ₁₄ F ₂₄	[2] [4] [6]
Molecular Weight	~624.11 g/mol	[6] [9]
Appearance	Clear, colorless liquid	[6]
Density	1.324-1.326 g/mL at 20°C, 1.325 g/mL at 25°C	
Refractive Index	~1.3348	[4]
Boiling Point	39.8-40 °C	

Experimental Workflow Visualization

The following diagram illustrates a general troubleshooting workflow for unexpected experimental results when using **Perfluoroperhydrophenanthrene**.



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Caption: Troubleshooting workflow for **Perfluoroperhydrophenanthrene** experiments.

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References

- 1. Buy Perfluoroperhydrophenanthrene | 306-91-2 [smolecule.com]
- 2. CAS 306-91-2: Perfluoroperhydrophenanthrene | CymitQuimica [cymitquimica.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. f2chemicals.com [f2chemicals.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. Page loading... [guidechem.com]
- 7. angenechemical.com [angenechemical.com]
- 8. Stability of Per- and Polyfluoroalkyl Substances in Solvents Relevant to Environmental and Toxicological Analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Perfluoroperhydrophenanthrene | C14F24 | CID 78972 - PubChem [pubchem.ncbi.nlm.nih.gov]
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